

# Proper Disposal Procedures for N-[2-(3-phenylpropoxy)phenyl]propanamide

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## Compound of Interest

Compound Name: N-[2-(3-phenylpropoxy)phenyl]propanamide

Cat. No.: B495756

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The following provides essential safety and logistical information for the proper disposal of **N-[2-(3-phenylpropoxy)phenyl]propanamide**. As a specific Safety Data Sheet (SDS) for this compound is not readily available, these procedures are based on general best practices for the disposal of laboratory chemical waste and information from structurally similar compounds. N-Phenylpropanamide, a related chemical, is classified as harmful if swallowed, indicating that **N-[2-(3-phenylpropoxy)phenyl]propanamide** should be handled as hazardous waste.

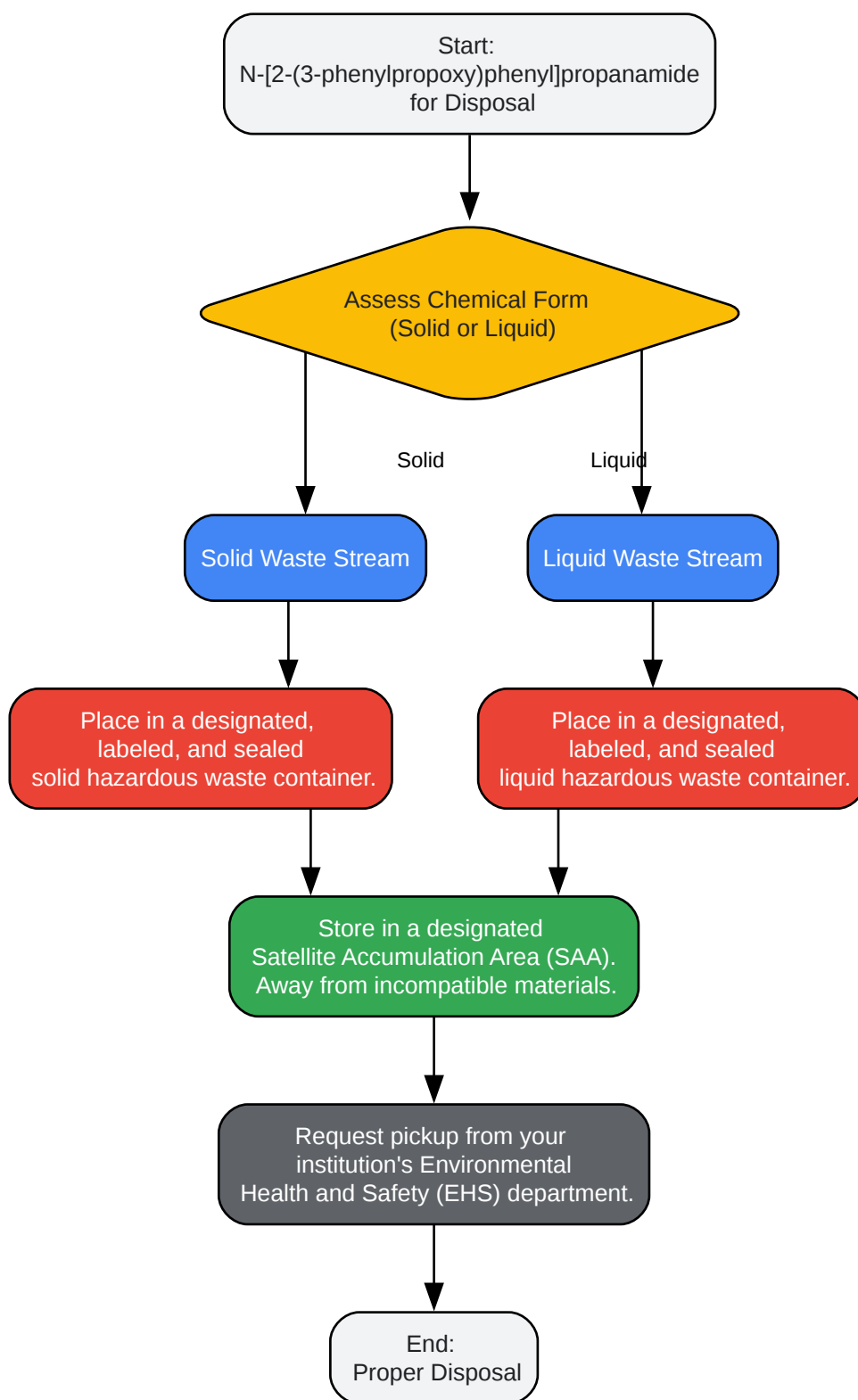
## Personal Protective Equipment (PPE)

Prior to handling **N-[2-(3-phenylpropoxy)phenyl]propanamide** for disposal, ensure the following personal protective equipment is worn to minimize exposure and ensure safety.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles that meet ANSI Z87.1 standards.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn.
Foot Protection	Closed-toe shoes	Shoes that fully cover the feet are required.

## Disposal Workflow

The following diagram outlines the decision-making process and subsequent steps for the proper disposal of **N-[2-(3-phenylpropoxy)phenyl]propanamide**.



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Caption: Disposal workflow for **N-[2-(3-phenylpropoxy)phenyl]propanamide**.

## Step-by-Step Disposal Protocol

Follow these procedural steps to ensure the safe and compliant disposal of **N-[2-(3-phenylpropoxy)phenyl]propanamide**.

### Step 1: Waste Identification and Segregation

- Treat **N-[2-(3-phenylpropoxy)phenyl]propanamide** as a hazardous organic chemical waste.
- Do not mix this compound with non-hazardous waste.<sup>[1]</sup>
- Segregate halogenated and non-halogenated solvent wastes into separate containers.<sup>[2]</sup> If **N-[2-(3-phenylpropoxy)phenyl]propanamide** is dissolved in a solvent, dispose of it according to the solvent's classification.

### Step 2: Containerization

- For Solid Waste: Place the solid **N-[2-(3-phenylpropoxy)phenyl]propanamide** into a clearly labeled, puncture-resistant, and sealable container designated for solid hazardous chemical waste.<sup>[3]</sup>
- For Liquid Waste: If the compound is in a liquid form or solution, transfer it to a compatible, leak-proof container with a secure screw-top cap.<sup>[3]</sup> Plastic containers are generally preferred to avoid breakage.<sup>[3]</sup>
- Ensure the container is appropriate for the type of waste. For instance, do not store acidic solutions in metal containers.<sup>[4]</sup>

### Step 3: Labeling

- Properly label the waste container with a hazardous waste tag as soon as the first drop of waste is added.<sup>[4]</sup>
- The label must include:
  - The full chemical name: "**N-[2-(3-phenylpropoxy)phenyl]propanamide**". Avoid using abbreviations or chemical formulas.<sup>[5]</sup>

- The concentration and quantity of the waste.
- The date the waste was first added to the container.
- The name of the principal investigator or lab contact.
- A clear indication of the hazards (e.g., "Toxic," "Harmful if Swallowed").

#### Step 4: Storage

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste is generated.[\[4\]](#)[\[6\]](#)
- The SAA must be at or near the point of generation.[\[6\]](#)
- Ensure that incompatible chemicals are stored separately. For example, keep acids away from bases and oxidizers away from organic compounds.[\[4\]](#)
- Keep the waste container closed at all times, except when adding waste.[\[4\]](#)[\[7\]](#)

#### Step 5: Disposal

- Do not dispose of **N-[2-(3-phenylpropoxy)phenyl]propanamide** down the drain or in the regular trash.[\[1\]](#)[\[8\]](#) The vast majority of organic compounds are considered hazardous and should not be disposed of in this manner.[\[1\]](#)
- Do not allow the chemical to evaporate in a fume hood as a method of disposal.[\[4\]](#)[\[7\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[\[6\]](#)
- Follow your institution's specific procedures for requesting a waste pickup.

#### Disposal of Empty Containers:

- Empty containers that held **N-[2-(3-phenylpropoxy)phenyl]propanamide** must be triple-rinsed with a suitable solvent.[\[2\]](#)[\[7\]](#)

- The first rinsate should be collected and disposed of as hazardous chemical waste.[3]  
Subsequent rinses may be permissible for drain disposal depending on local regulations, but it is best to consult your EHS department.
- After triple-rinsing, deface or remove the original label from the container before recycling or discarding it as regular trash.[7][9]

By adhering to these procedures, you contribute to a safe laboratory environment and ensure compliance with environmental regulations. Always consult your institution's specific chemical hygiene plan and waste disposal guidelines.

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